

A Technical Guide to the Natural Sources and Synthesis of CTP Disodium Salt

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Compound of Interest

Compound Name: *Cytidine-5'-triphosphate disodium*

Cat. No.: *B15588282*

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Abstract

Cytidine 5'-triphosphate (CTP) disodium salt is a pivotal nucleotide involved in a myriad of essential biochemical processes, including the synthesis of RNA, phospholipids, and glycoproteins. Its significance in cellular metabolism and proliferation has made it a molecule of great interest in various fields of research and drug development. This technical guide provides a comprehensive overview of the natural sources and synthetic routes for obtaining CTP disodium salt. It delves into the intricate biosynthetic pathways found in living organisms, details methods for its extraction from natural sources, and presents both chemical and enzymatic approaches to its synthesis. This document aims to be an in-depth resource, offering quantitative data, detailed experimental protocols, and visual representations of key pathways and workflows to aid researchers in their scientific endeavors.

Natural Sources and Biosynthesis

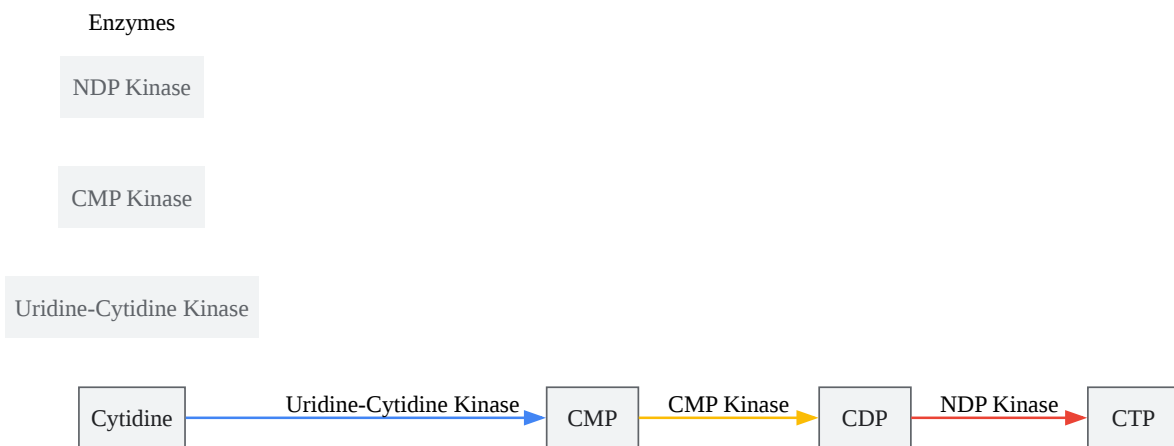
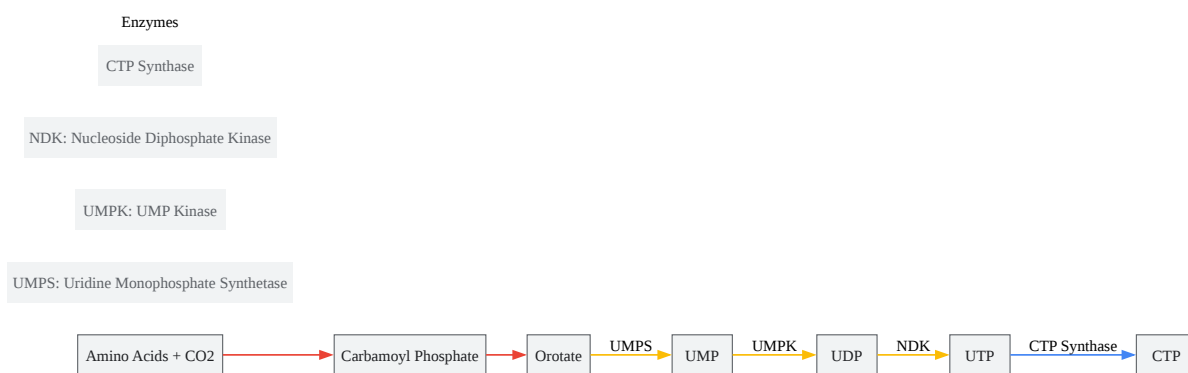
Cytidine 5'-triphosphate is a ubiquitous molecule found in all living organisms as a fundamental component of nucleic acids and a key player in various metabolic pathways.^[1] Its natural synthesis occurs through two primary routes: the de novo pathway and the salvage pathway.

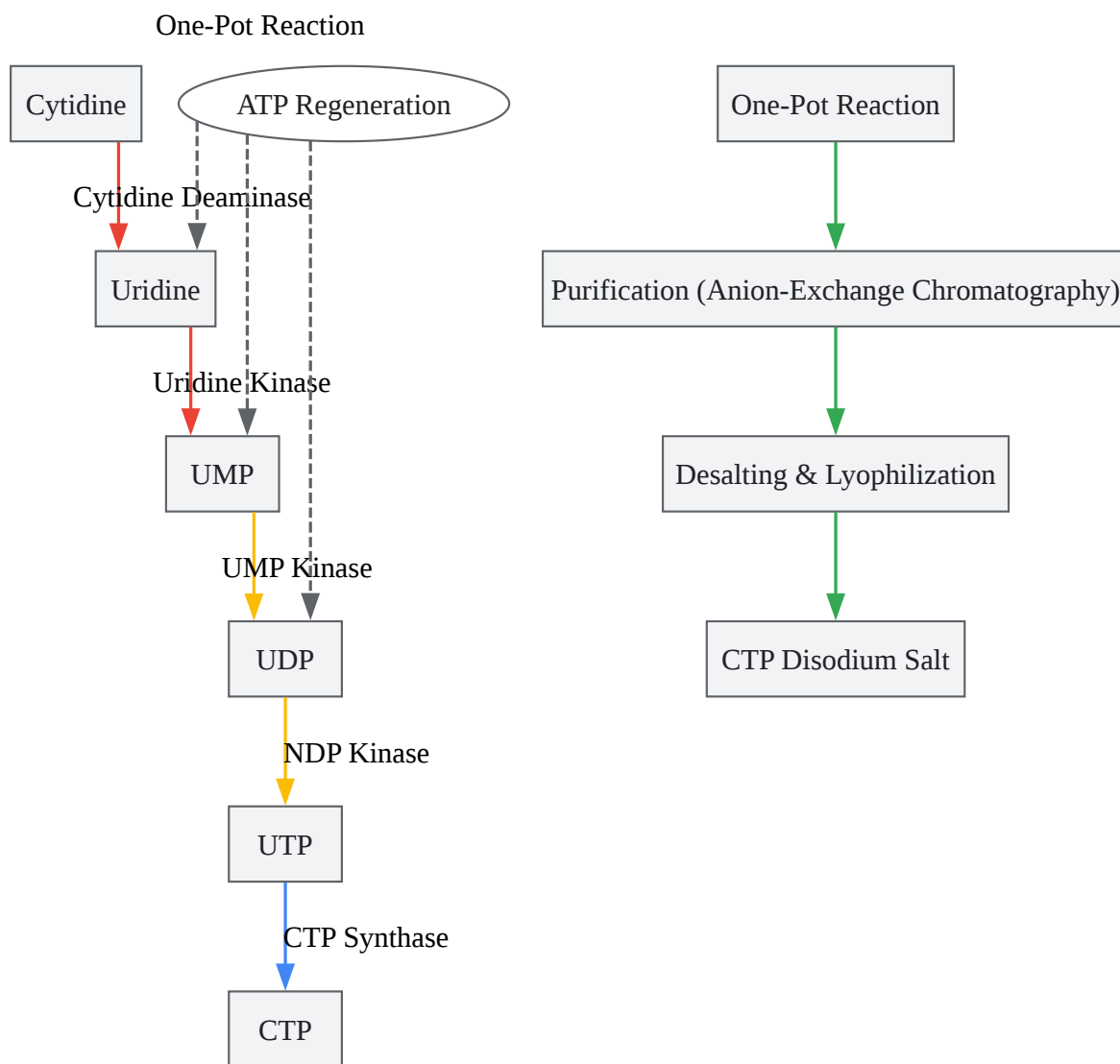
De Novo Biosynthesis Pathway

The de novo pathway synthesizes pyrimidine nucleotides from simple precursor molecules such as amino acids and bicarbonate. The synthesis of CTP culminates from a series of enzymatic reactions, with the final step being the amination of uridine triphosphate (UTP).[2]

The key steps in the de novo synthesis of CTP are:

- Formation of carbamoyl phosphate.
- Synthesis of orotate.
- Conversion of orotate to uridine monophosphate (UMP).
- Phosphorylation of UMP to uridine diphosphate (UDP) and subsequently to UTP.
- Amination of UTP by CTP synthase to form CTP.[2]





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References

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- 2. De novo and salvage pathway of nucleotides synthesis.pptx [slideshare.net]
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